

# A Technical Guide to the Commercial Availability and Sourcing of 3-Octyl Acetate

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## Compound of Interest

Compound Name: 3-Octyl acetate

Cat. No.: B1582175

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the commercial availability, suppliers, and typical synthesis protocols for **3-Octyl acetate** (CAS: 4864-61-3), a key ester utilized in the flavor, fragrance, and pharmaceutical industries.<sup>[1][2]</sup> This document is intended to assist researchers and drug development professionals in sourcing high-purity **3-Octyl acetate** for laboratory and manufacturing applications.

## Commercial Availability and Suppliers

**3-Octyl acetate** is readily available from a variety of chemical manufacturers and suppliers, ranging from bulk industrial producers to those specializing in high-purity grades for research and development. The compound is typically offered in grades including Food Grade (FG), Fragrance Grade, and high-purity specifications suitable for analytical standards and scientific research.<sup>[3]</sup>

Key suppliers market **3-Octyl acetate** for its characteristic fruity and floral aroma, often described as having notes of rose, apple, mint, and citrus.<sup>[4][5]</sup> It is used as a flavoring agent, a fragrance ingredient in perfumes and personal care products, and as a solvent for various resins and oils.<sup>[1][2]</sup>

The following table summarizes quantitative data from various commercial suppliers. Please note that availability and specifications are subject to change and should be confirmed directly with the supplier.

Supplier	Grade/Purity	Available Quantities	CAS Number	Molecular Formula	Notes
Sigma-Aldrich	≥98%, FCC, FG	Sample, 100 g, 1 kg, 4 kg	4864-61-3	C <sub>10</sub> H <sub>20</sub> O <sub>2</sub>	Meets JECFA purity specifications ; Kosher and Halal certified.[3]
Chemicalbull Pvt. Ltd.	High-Purity	Bulk and commercial pack sizes	4864-61-3	C <sub>10</sub> H <sub>20</sub> O <sub>2</sub>	Manufacturer and distributor for fragrance, flavor, and personal care industries.[1]
AOS Products	Food, Cosmetic, Pharma Grade	Bulk quantities (e.g., 100 L)	4864-61-3	C <sub>10</sub> H <sub>20</sub> O <sub>2</sub>	Manufacturer with ISO, GMP, and HALAL certifications. [2]
The Good Scents Company	Natural, 98% min.	Varies by listed supplier	4864-61-3	C <sub>10</sub> H <sub>20</sub> O <sub>2</sub>	A directory listing multiple global suppliers like Alfrebro and Robertet, Inc. [4]
CPAChem	Certified Reference Material	100 mg	4864-61-3	C <sub>10</sub> H <sub>20</sub> O <sub>2</sub>	ISO 17034, ISO 17025, and ISO 9001 certified.[6]

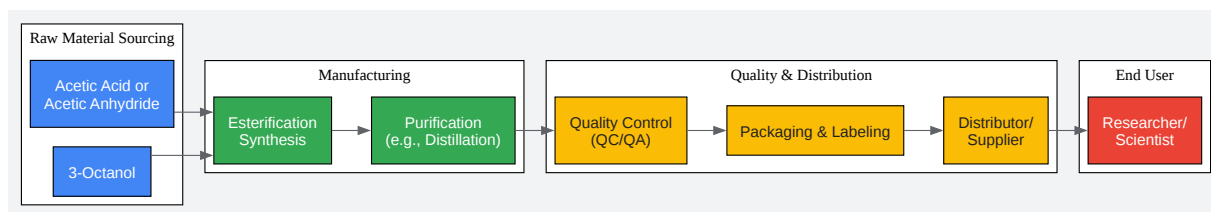
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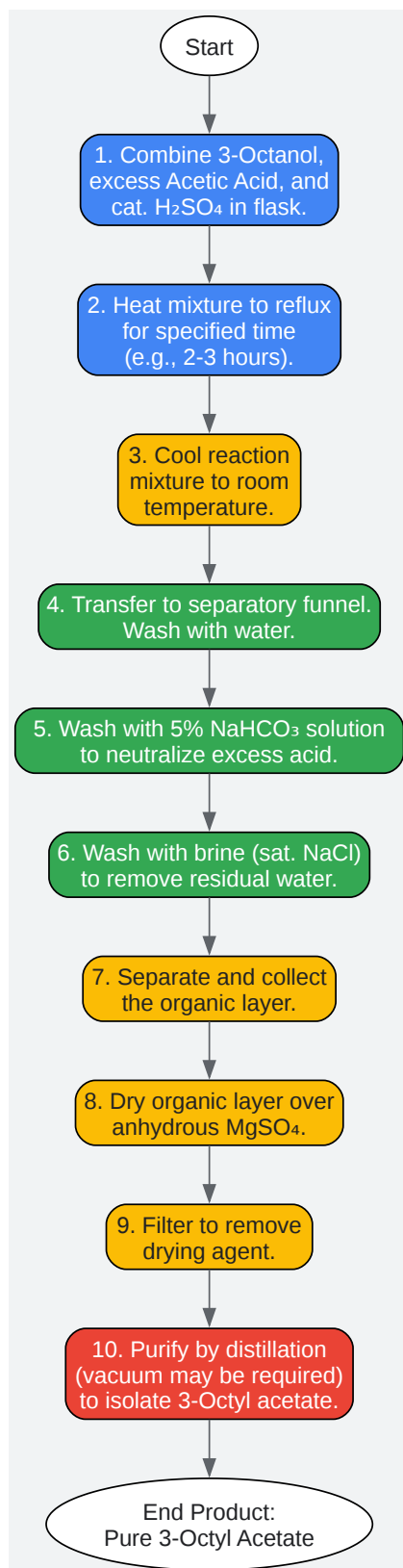
BOC Sciences	Research Grade	Varies	4864-61-3	$C_{10}H_{20}O_2$	Supplier of research chemicals, building blocks, and custom synthesis services. <a href="#">[4]</a>
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## Supply Chain Overview

The commercial production of **3-Octyl acetate** follows a typical chemical manufacturing supply chain, beginning with raw materials and progressing through synthesis, purification, quality control, and distribution to the end-user. The visualization below illustrates the key stages of this process.





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